

Hypoxanthine-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Hypoxanthine-d4

Cat. No.: B10827489

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This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Hypoxanthine-d4**, with a focus on its use as an internal standard in quantitative analytical methods. This document details experimental protocols and visualizes key metabolic pathways and workflows to support its application in research and development.

Core Chemical Properties and Structure

Hypoxanthine-d4 is a deuterated form of hypoxanthine, a naturally occurring purine derivative. [1] The incorporation of deuterium atoms results in a higher molecular weight compared to the endogenous compound, making it an ideal internal standard for mass spectrometry-based quantification.[1]

Below is a summary of the key chemical properties for both **Hypoxanthine-d4** and its non-deuterated analog, hypoxanthine.

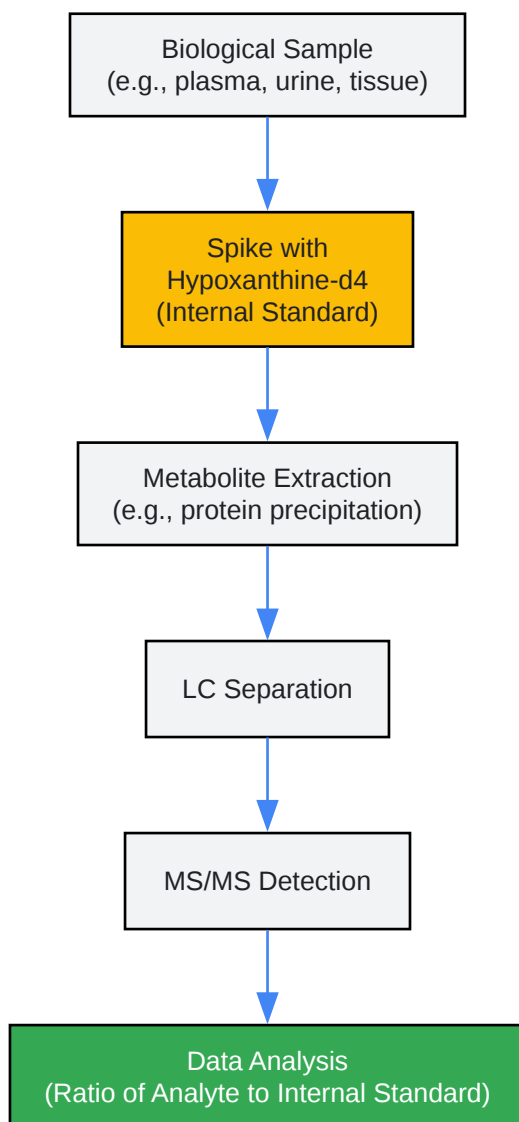
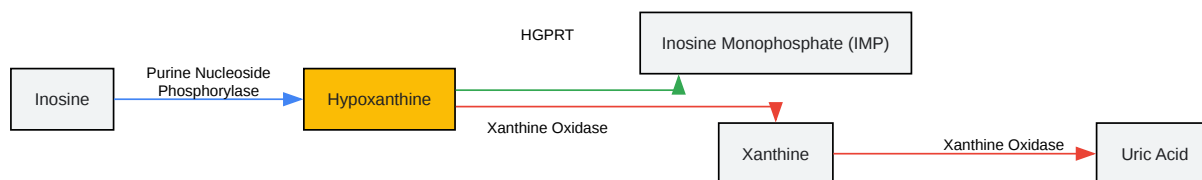
Property	Hypoxanthine-d4	Hypoxanthine
Molecular Formula	C ₅ D ₄ N ₄ O	C ₅ H ₄ N ₄ O
Molecular Weight	140.1 g/mol	136.11 g/mol [2]
Synonyms	6-Hydroxypurine-d4	6-Hydroxypurine, Sarkin[3]
CAS Number	2483831-32-7	68-94-0
Physical Form	Solid	White crystalline solid[2]
Purity	≥99% deuterated forms (d ₁ -d ₄)	Not Applicable
Solubility	Soluble in DMSO	Water: ~700 mg/L at 23°C

The Central Role of Hypoxanthine in Purine Metabolism

Hypoxanthine is a critical intermediate in purine metabolism. It is formed from the deamination of adenosine to inosine, which is then converted to hypoxanthine. Hypoxanthine can follow two primary metabolic routes: the salvage pathway or the catabolic pathway.

- **Salvage Pathway:** The enzyme Hypoxanthine-Guanine Phosphoribosyltransferase (HGPRT) recycles hypoxanthine back into inosine monophosphate (IMP), which can then be used for the synthesis of new nucleotides. This pathway is an energy-efficient way to reuse purine bases.
- **Catabolic Pathway:** Hypoxanthine is oxidized to xanthine and subsequently to uric acid by the enzyme xanthine oxidase. In humans, uric acid is the final product of purine degradation and is excreted in the urine.

The following diagram illustrates the key steps in the purine metabolism pathway involving hypoxanthine.



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References

- 1. Purine Release and Metabolism - Basic Neurochemistry - NCBI Bookshelf [ncbi.nlm.nih.gov]
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- 3. researchgate.net [researchgate.net]
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